

Application Notes and Protocols for Cell Viability Assays with Hdac8-IN-1

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Compound of Interest

Compound Name: Hdac8-IN-1

Cat. No.: B608941

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These application notes provide detailed protocols and supporting data for determining the cytotoxic effects of **Hdac8-IN-1**, a selective inhibitor of Histone Deacetylase 8 (HDAC8), on various cancer cell lines using MTT and MTS cell viability assays.

Introduction

Histone deacetylase 8 (HDAC8) is a class I HDAC enzyme that plays a crucial role in the epigenetic regulation of gene expression by catalyzing the removal of acetyl groups from histone and non-histone proteins.[1][2] Aberrant HDAC8 activity has been implicated in the progression of various cancers, making it a promising therapeutic target.[1][2][3] **Hdac8-IN-1** is a potent and selective inhibitor of HDAC8 with an IC₅₀ value of 27.2 nM.[4] It exhibits selectivity for HDAC8 over other HDAC isoforms, making it a valuable tool for studying the specific roles of HDAC8 in cellular processes and as a potential anti-cancer agent.[4] Cell viability assays, such as the MTT and MTS assays, are fundamental tools for assessing the cytotoxic effects of compounds like **Hdac8-IN-1**. These colorimetric assays measure the metabolic activity of cells, which is proportional to the number of viable cells.

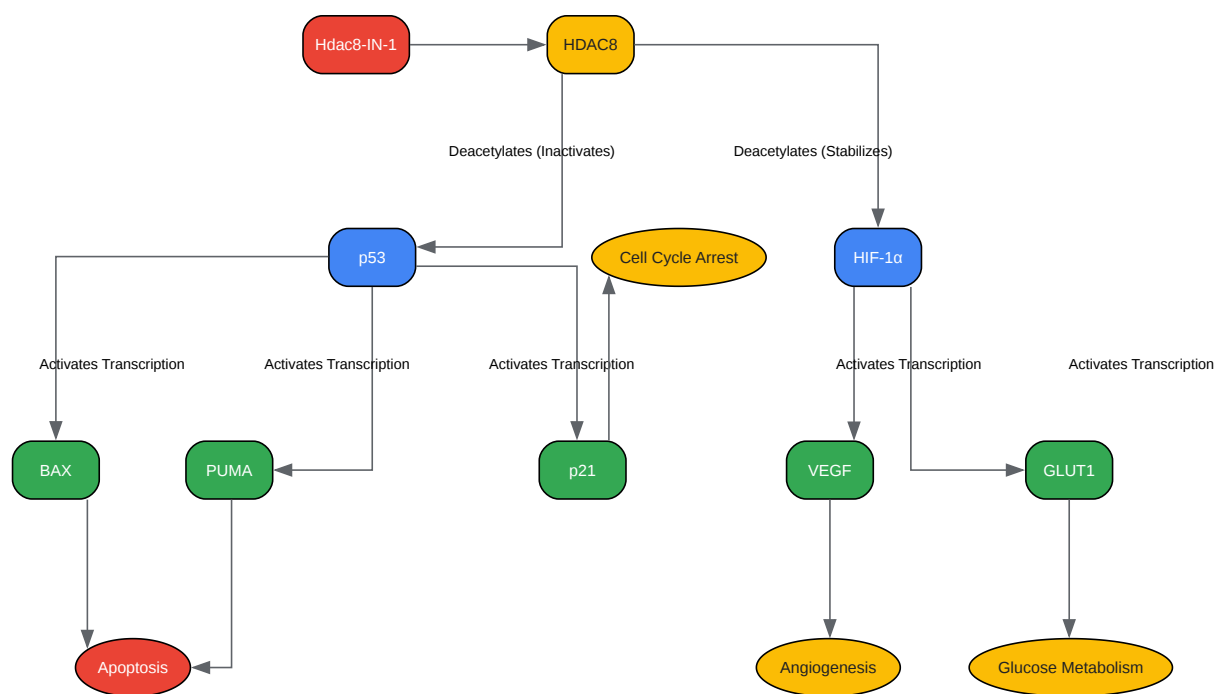
Data Presentation

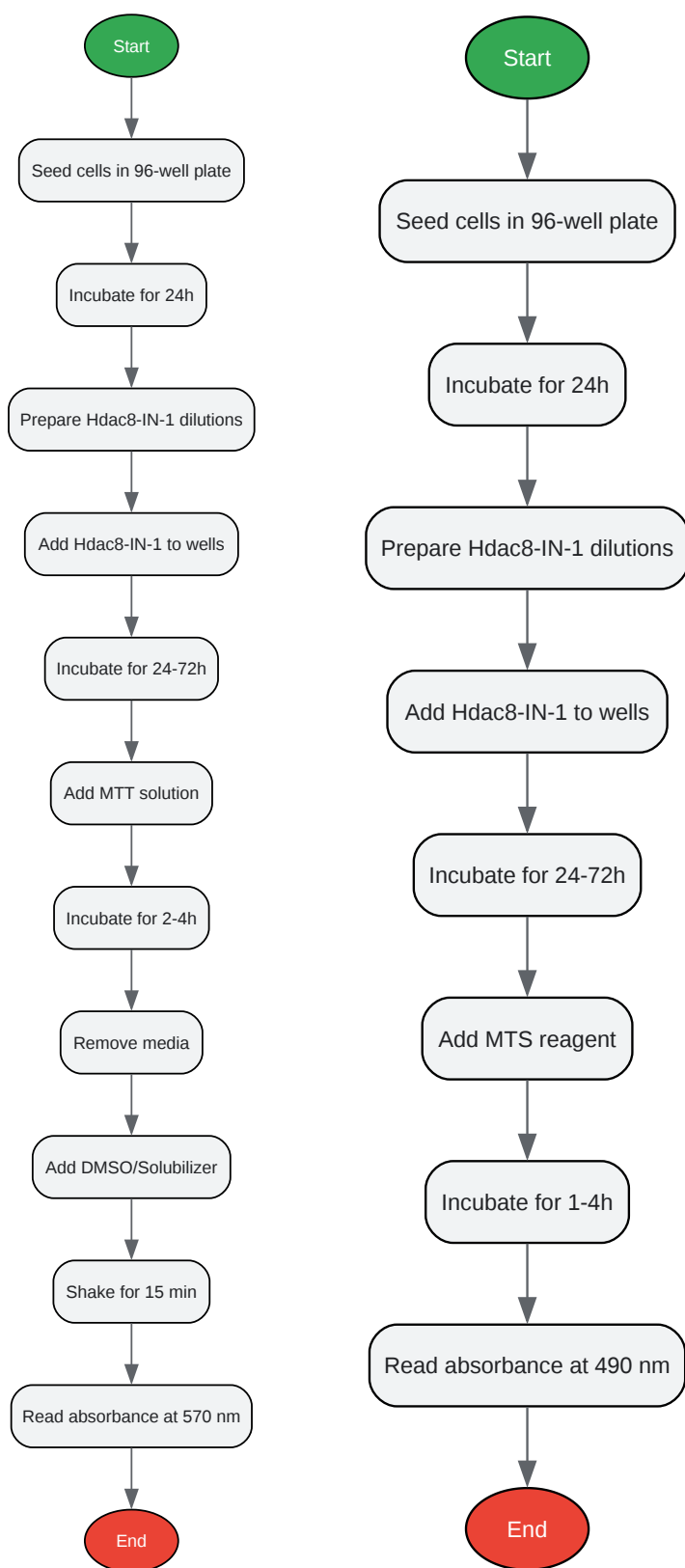
The following table summarizes the cytotoxic activity of **Hdac8-IN-1** and other relevant HDAC8 inhibitors in various cancer cell lines.

Cell Line	Cancer Type	Compound	IC50 / GI50 (μM)	Assay Type	Reference
A549	Lung Cancer	Hdac8-IN-1	7.9	Not Specified	[4]
H1299	Lung Cancer	Hdac8-IN-1	7.2	Not Specified	[4]
CL1-5	Lung Cancer	Hdac8-IN-1	7	Not Specified	[4]
A2058	Melanoma	PCI-34051	IC50: 21.03, GI50: 15.38	CCK-8	[3]
SK-MEL-2	Melanoma	PCI-34051	IC50: 15.72, GI50: 14.39	CCK-8	[3]
SK-MEL-28	Melanoma	PCI-34051	IC50: 21.64, GI50: 17.62	CCK-8	[3]
HepG2	Hepatocellular Carcinoma	YSL-109	3.39	Not Specified	[5]
MCF-7	Breast Cancer	YSL-109	3.41	Not Specified	[5]
SH-SY5Y	Neuroblastoma	YSL-109	6.42	Not Specified	[5]

Signaling Pathways

Inhibition of HDAC8 by **Hdac8-IN-1** can induce cell cycle arrest and apoptosis through the modulation of key signaling pathways, primarily involving the tumor suppressor protein p53 and the hypoxia-inducible factor 1-alpha (HIF-1α).





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